

Essential Guide to the Safe Disposal of IACS-8968 S-enantiomer

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Compound of Interest

Compound Name: IACS-8968 S-enantiomer

Cat. No.: B2832099

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This document provides crucial safety and logistical information for the proper disposal of **IACS-8968 S-enantiomer**, a dual inhibitor of indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO). The following procedures are designed to guide researchers, scientists, and drug development professionals in handling and disposing of this compound in a safe and compliant manner. Adherence to these guidelines, in conjunction with institutional and local regulations, is paramount for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the known properties of **IACS-8968 S-enantiomer** is presented below. This information is critical for making informed decisions regarding its handling and disposal.

Property	Data
Physical State	Solid (Powder)
Storage (Solid)	-20°C for long-term (months to years)
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month
Intended Use	For research use only

Disposal Procedures

The proper disposal of **IACS-8968 S-enantiomer** is dependent on its physical state (solid or in solution) and the nature of any associated materials (e.g., contaminated labware). The following step-by-step procedures are based on general best practices for laboratory chemical waste management.

It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols and to ensure compliance with all local and federal regulations.

- Containerization:
 - Place unadulterated, solid **IACS-8968 S-enantiomer** waste into a clearly labeled, sealed, and chemically compatible container.
 - If possible, use the original container, ensuring the manufacturer's label is intact.[\[1\]](#)
 - For other containers, use a hazardous waste label provided by your institution's EHS office.
- Labeling:
 - The label must clearly state "Hazardous Waste" and include the full chemical name: **"IACS-8968 S-enantiomer"**.
 - Indicate the approximate quantity of the waste.
 - Include the date when the waste was first added to the container.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from incompatible materials.
- Disposal Request:
 - Once the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS office.[\[2\]](#)[\[3\]](#)

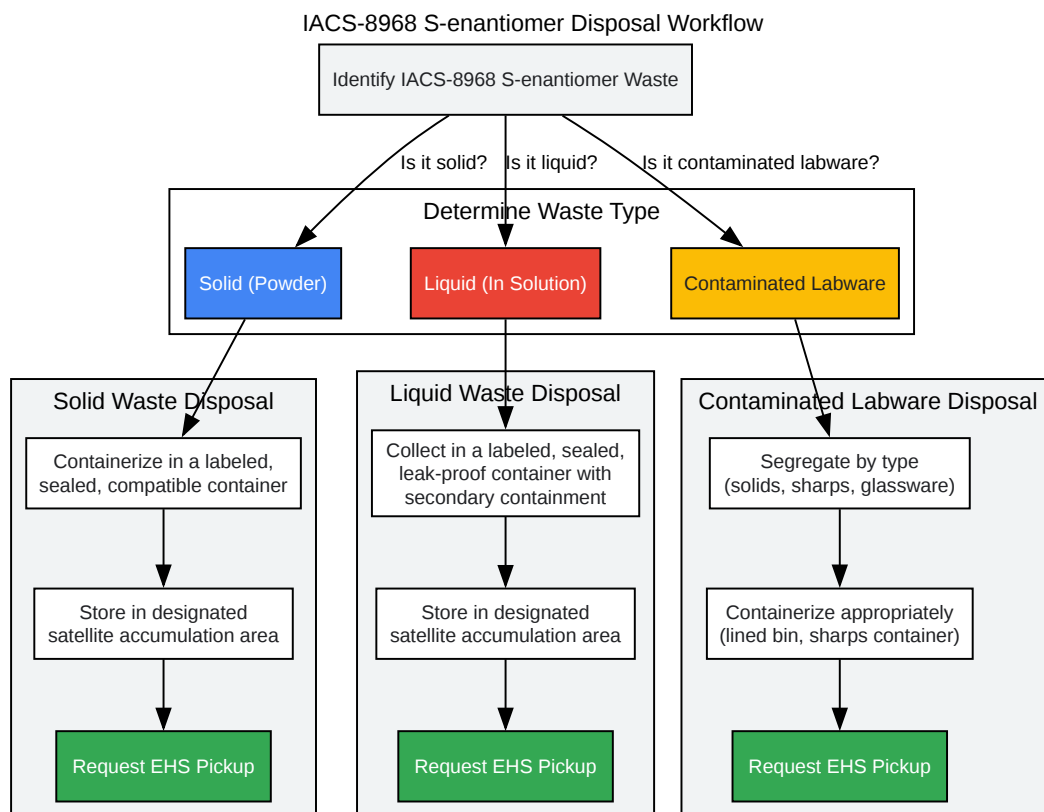
Solutions containing **IACS-8968 S-enantiomer** should be treated as hazardous chemical waste. Under no circumstances should this waste be poured down the drain.[\[2\]](#)

- Waste Segregation:
 - Collect liquid waste containing **IACS-8968 S-enantiomer** in a dedicated, leak-proof, and chemically compatible container.[\[4\]](#)
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. For example, separate halogenated and non-halogenated solvent wastes.[\[5\]](#)
- Container and Labeling:
 - Use a container appropriate for liquid hazardous waste, such as a carboy.
 - Label the container with "Hazardous Waste" and list all chemical constituents, including solvents and the estimated concentration of **IACS-8968 S-enantiomer**.
 - Clearly indicate the date of initial waste accumulation.
- Storage:
 - Store the liquid waste container in a secondary containment bin to prevent spills.[\[4\]](#)
 - Keep the container sealed when not in use.
- Disposal Request:
 - When the container is approximately 75% full, or as per your institution's guidelines, request a hazardous waste pickup from your EHS office.[\[1\]](#)
- Solid Contaminated Waste (e.g., gloves, weigh boats, pipette tips):
 - Collect grossly contaminated solid labware in a designated, lined container.[\[1\]](#)
 - This waste should be labeled as "Hazardous Waste" with the name of the contaminating chemical (**IACS-8968 S-enantiomer**).

- Request disposal through your EHS office.
- Sharps (e.g., needles, razor blades):
 - Dispose of chemically contaminated sharps in a designated, puncture-resistant sharps container labeled "Chemical Contaminated Sharps – DO NOT AUTOCLAVE".[\[2\]](#)
- Glassware:
 - Whenever feasible, decontaminate glassware by rinsing with a suitable solvent.
 - Collect the solvent rinse as liquid hazardous waste.
 - After thorough decontamination, the glassware may be disposed of in a designated glass waste container. Consult your EHS for specific decontamination and disposal verification procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **IACS-8968 S-enantiomer**.



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Caption: Disposal workflow for **IACS-8968 S-enantiomer**.

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References

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